

# In-depth Technical Guide: 1-Bromo-2-methylbut-3-en-2-ol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	1-Bromo-2-methylbut-3-en-2-ol
CAS No.:	36219-40-6
Cat. No.:	B042723

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Chemical Identity and Nomenclature

The compound with the chemical structure **1-Bromo-2-methylbut-3-en-2-ol** is a bromohydrin derived from isoprene. Its nomenclature and key identifiers are summarized below.

IUPAC Name: **1-bromo-2-methylbut-3-en-2-ol**[\[1\]](#)

Synonyms:

- 1-Bromo-2-methyl-3-buten-2-ol[\[1\]](#)
- Isoprene bromohydrin[\[1\]](#)
- 4-Bromo-3-hydroxy-3-methyl-1-butene[\[1\]](#)
- 4-Bromo-3-methyl-3-hydroxy-1-butene[\[1\]](#)

## Physicochemical Properties

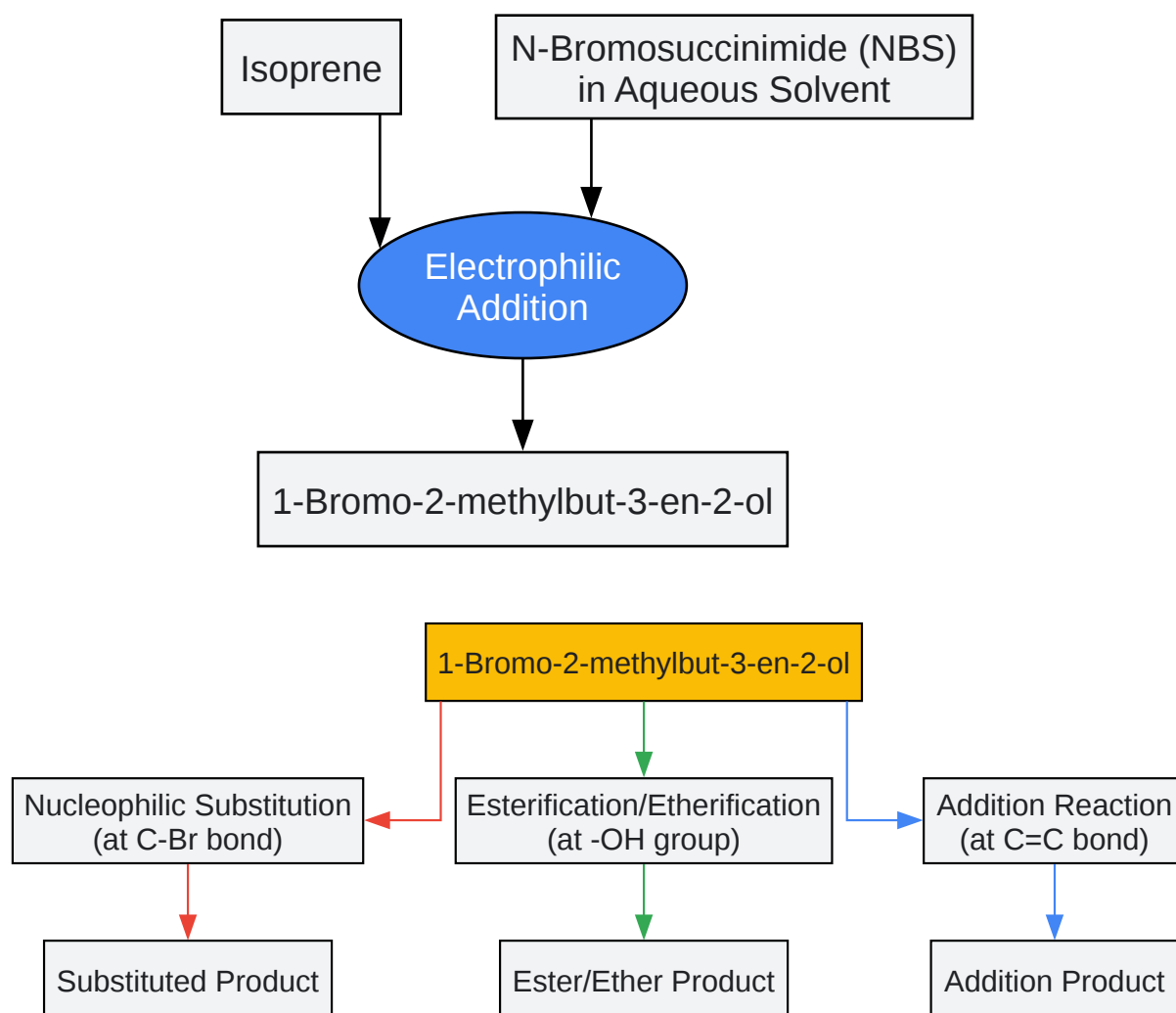
A summary of the key physicochemical properties of **1-Bromo-2-methylbut-3-en-2-ol** is provided in the table below. These computed properties are sourced from the PubChem database.

Property	Value	Source
Molecular Formula	C5H9BrO	PubChem[1]
Molecular Weight	165.03 g/mol	PubChem[1]
Exact Mass	163.98368 Da	PubChem[1]
Complexity	72.5	PubChem[1]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	1	PubChem[1]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Bromo-2-methylbut-3-en-2-ol** is not readily available in peer-reviewed literature, the compound is understood to be formed via the reaction of isoprene with a brominating agent in an aqueous medium. A plausible synthetic route involves the treatment of isoprene with N-bromosuccinimide (NBS) in an aqueous solvent such as a mixture of acetone and water. This reaction proceeds via an electrophilic addition mechanism where the bromine adds to the double bond, followed by the nucleophilic attack of water to form the bromohydrin.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Bromo-2-methylbut-3-en-2-ol | C<sub>5</sub>H<sub>9</sub>BrO | CID 551234 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- To cite this document: BenchChem. [In-depth Technical Guide: 1-Bromo-2-methylbut-3-en-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b042723/docs#in-depth-technical-guide-1-bromo-2-methylbut-3-en-2-ol\]](https://www.benchchem.com/product/b042723/docs#in-depth-technical-guide-1-bromo-2-methylbut-3-en-2-ol)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)